

Solubility Profile of alpha-Amylcinnamaldehyde in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *alpha-Amylcinnamaldehyde*

Cat. No.: *B1665258*

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Abstract

alpha-Amylcinnamaldehyde (ACA) is an alpha,beta-unsaturated aldehyde widely utilized as a fragrance ingredient in various consumer products. Its efficacy and stability in formulations are critically dependent on its solubility characteristics in different solvent systems. This technical guide provides a comprehensive overview of the solubility of **alpha-amylcinnamaldehyde** in a range of organic solvents. While precise quantitative data is not extensively available in public literature, this document consolidates qualitative and semi-quantitative information and presents a detailed experimental protocol for determining its solubility. This guide is intended to be a valuable resource for researchers and formulators working with this compound.

Introduction

alpha-Amylcinnamaldehyde (CAS No: 122-40-7), also known as 2-benzylideneheptanal, is a pale yellow liquid with a characteristic floral, jasmine-like scent.^{[1][2][3]} Its molecular structure, featuring a phenyl group, a conjugated double bond, an aldehyde functional group, and an amyl side chain, dictates its physicochemical properties, including its solubility. Understanding its solubility is paramount for its application in perfumery, cosmetics, and other industries to ensure product homogeneity, stability, and performance.

Solubility of **alpha-Amylcinnamaldehyde**: A Review of Available Data

A thorough review of scientific literature and chemical databases reveals that while qualitative solubility information for **alpha-amylcinnamaldehyde** is readily available, specific quantitative data in various organic solvents is sparse. The following table summarizes the existing solubility information.

Table 1: Solubility of **alpha-Amylcinnamaldehyde** in Various Solvents

Solvent	Type	Solubility	Temperature (°C)	Notes
Water	Polar Protic	Insoluble[3][4]	Not Specified	
8.545 mg/L[5]	25 (Estimated)	Estimated value.		
181.69 mg/L[3][6]	25			
ca. 8.6 g/L	Not Specified	This value is significantly higher than others and may be an outlier or refer to specific conditions.		
Ethanol	Polar Protic	Miscible[7]	Not Specified	
Soluble[4][8]	Not Specified			
Soluble in 4 volumes of 80% alcohol[5][8][9]	Not Specified	Semi-quantitative data.		
Soluble in 6 volumes of 80% alcohol[7]	Not Specified	Semi-quantitative data.		
Diethyl Ether	Polar Aprotic	Miscible[1]	Not Specified	
Acetone	Polar Aprotic	Soluble[1][7]	Not Specified	
Carbon Tetrachloride	Nonpolar	Soluble[1][7]	Not Specified	
Ethyl Acetate	Polar Aprotic	Soluble[10]	Not Specified	
Dichloromethane	Polar Aprotic	Soluble[10]	Not Specified	
Fixed Oils	Nonpolar	Soluble[5][8][9]	Not Specified	
Kerosene	Nonpolar	Soluble[5][8][9]	Not Specified	

Paraffin Oil	Nonpolar	Soluble[5][9]	Not Specified
Glycerin	Polar Protic	Insoluble[5][9]	Not Specified
Propylene Glycol	Polar Protic	Insoluble[5][9]	Not Specified
DMSO	Polar Aprotic	Soluble	Not Specified

Note on Water Solubility: The significant variation in reported water solubility values highlights the importance of experimental conditions and methodologies in solubility determination. It is recommended that users critically evaluate the data in the context of their specific application.

Experimental Protocol for the Determination of **alpha-Amylcinnamaldehyde** Solubility

The following protocol is a generalized method for determining the solubility of **alpha-amylcinnamaldehyde** in an organic solvent. It is based on the principles outlined in the OECD Guideline 105 for Testing of Chemicals (Flask Method) and methodologies used for determining the solubility of essential oil components.

3.1. Principle

A saturated solution of **alpha-amylcinnamaldehyde** in the selected organic solvent is prepared by agitating an excess amount of the compound in the solvent at a constant temperature until equilibrium is reached. The concentration of **alpha-amylcinnamaldehyde** in the saturated solution is then determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).

3.2. Materials and Apparatus

- **alpha-Amylcinnamaldehyde** (purity >97%)
- Selected organic solvent (analytical grade)
- Volumetric flasks
- Conical flasks with stoppers

- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.45 μm PTFE)
- Analytical balance
- HPLC or GC system with a suitable detector (e.g., UV-Vis for HPLC, FID for GC)
- Pipettes and other standard laboratory glassware

3.3. Procedure

- Preparation of a Saturated Solution:
 - Add an excess amount of **alpha-amylcinnamaldehyde** to a conical flask containing a known volume of the selected organic solvent. The excess solid should be clearly visible.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a constant temperature shaker bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the mixture for a sufficient time to reach equilibrium. A preliminary study may be needed to determine the time to equilibrium, but 24-48 hours is generally adequate.
- Sample Preparation for Analysis:
 - After the equilibration period, allow the solution to stand undisturbed in the constant temperature bath for at least 24 hours to allow undissolved material to settle.
 - Carefully withdraw a sample from the clear supernatant using a pipette.
 - Filter the sample through a syringe filter to remove any remaining undissolved microparticles.
 - Accurately dilute the filtered saturated solution with the same organic solvent to a concentration that falls within the linear range of the analytical method.

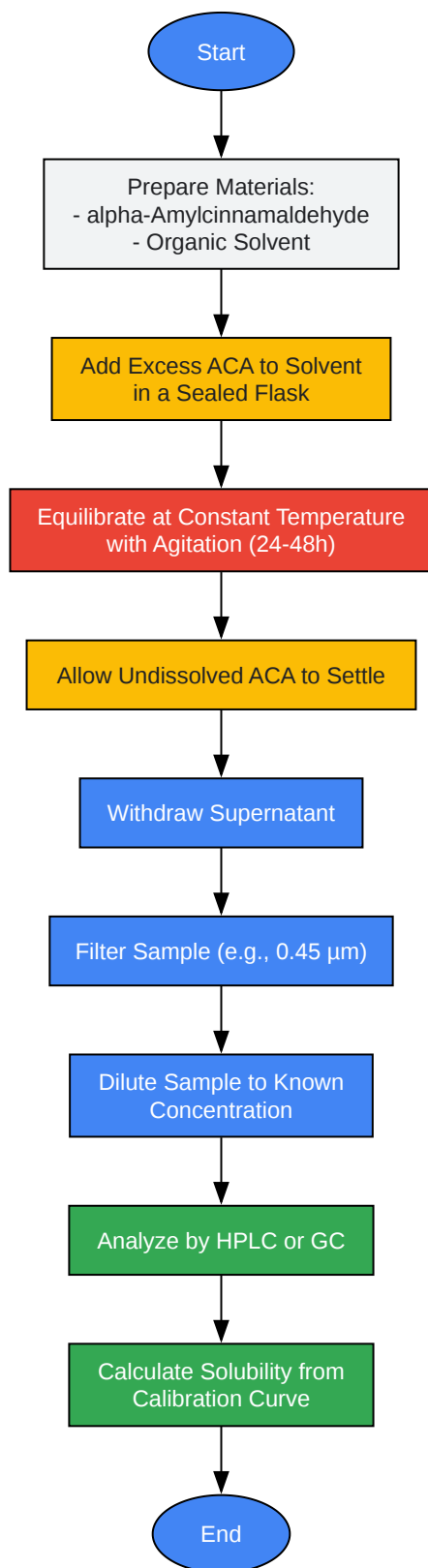
- Analytical Determination:
 - Prepare a series of standard solutions of **alpha-amylcinnamaldehyde** in the selected solvent of known concentrations.
 - Generate a calibration curve by analyzing the standard solutions using a validated HPLC or GC method.
 - Analyze the diluted sample solution under the same conditions.
 - Determine the concentration of **alpha-amylcinnamaldehyde** in the diluted sample from the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of **alpha-amylcinnamaldehyde** in the original saturated solution by taking into account the dilution factor.
 - Express the solubility in appropriate units, such as g/100 mL, mg/L, or mol/L.

3.4. Important Considerations

- Purity of Materials: The purity of both the **alpha-amylcinnamaldehyde** and the solvent can significantly impact the solubility results.
- Temperature Control: Solubility is temperature-dependent; therefore, maintaining a constant and accurately recorded temperature is crucial.
- Equilibrium: Ensure that the system has reached equilibrium. This can be verified by taking samples at different time points (e.g., 24, 48, and 72 hours) and analyzing them until a constant concentration is observed.
- Analytical Method Validation: The analytical method used for concentration determination should be validated for linearity, accuracy, and precision.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **alpha-amylcinnamaldehyde** in an organic solvent.



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Caption: Experimental workflow for determining the solubility of **alpha-amylcinnamaldehyde**.

Conclusion

alpha-Amylcinnamaldehyde exhibits good solubility in a wide range of common organic solvents, a characteristic that is consistent with its molecular structure. It is generally miscible with or soluble in alcohols, ethers, ketones, and nonpolar solvents, while being insoluble in polar protic solvents like water, glycerin, and propylene glycol. The lack of extensive quantitative solubility data in the public domain necessitates experimental determination for specific formulation needs. The provided experimental protocol offers a robust framework for researchers and drug development professionals to accurately determine the solubility of **alpha-amylcinnamaldehyde** in their solvent systems of interest, thereby facilitating its effective use in various applications.

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